

Computational Characterization of N-(4-fluorophenyl)-2,6-dimethoxybenzamide

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Compound of Interest

Compound Name: *N*-(4-fluorophenyl)-2,6-dimethoxybenzamide

Cat. No.: B11175725

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Executive Summary & Molecular Rationale

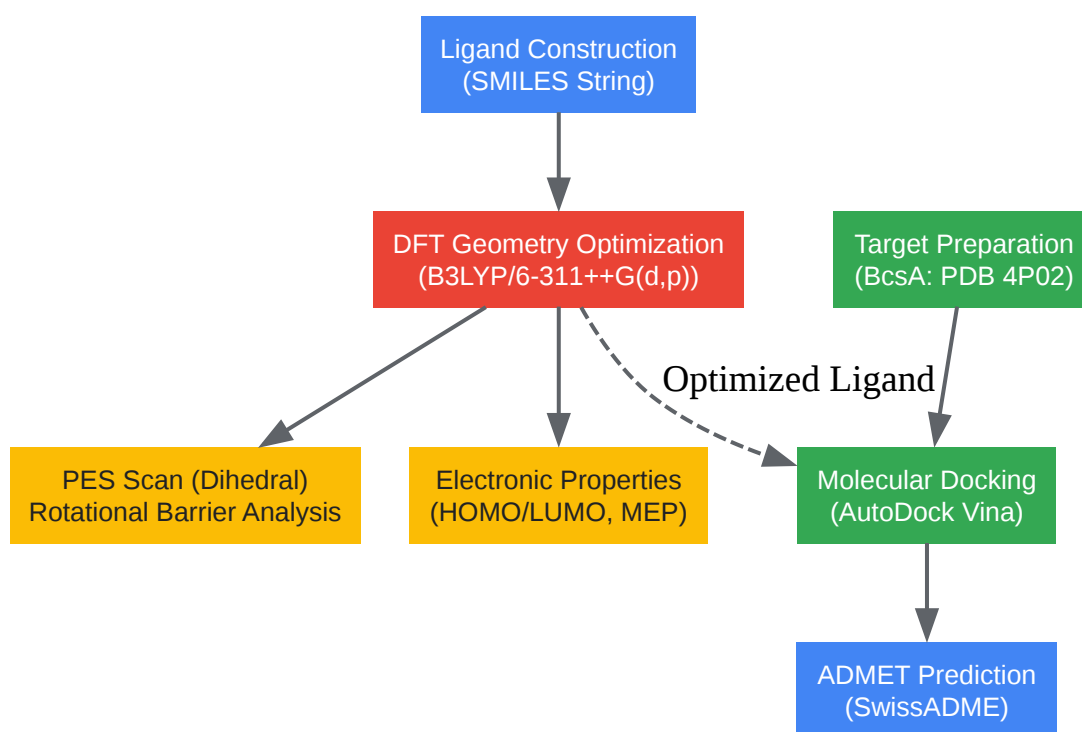
N-(4-fluorophenyl)-2,6-dimethoxybenzamide (CAS: 263256-03-7) represents a critical scaffold in the design of bioactive benzamides. Structurally, it serves as a simplified pharmacophore for the Isoxaben class of herbicides (cellulose biosynthesis inhibitors) and exhibits potential as a fungicide or herbicide safener.

The core scientific interest in this molecule lies in its steric "molecular lock." The bulky ortho-dimethoxy groups on the benzoyl ring force the amide bond out of planarity, creating a distinct "orthogonal" conformation. This conformational restriction is often the determinant of biological specificity. Furthermore, the para-fluoro substitution on the aniline ring modulates lipophilicity (LogP) and metabolic stability (blocking P450 oxidation) without significantly altering steric volume.

This guide outlines a rigorous computational workflow to characterize this molecule, moving from quantum mechanical (QM) conformational analysis to molecular docking against Cellulose Synthase.

Computational Workflow Architecture

The following directed acyclic graph (DAG) illustrates the integrated workflow. We utilize a "funnel" approach: high-accuracy QM for the ligand, followed by high-throughput molecular mechanics for protein-ligand interaction.



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Figure 1: Computational workflow for the structural and functional characterization of benzamide derivatives.

Quantum Mechanical (QM) Characterization

Conformational Analysis: The "Orthogonal" Effect

The defining feature of 2,6-dimethoxybenzamides is the high rotational barrier of the amide bond relative to the phenyl ring.

- Hypothesis: The steric clash between the carbonyl oxygen/amide proton and the ortho-methoxy oxygens prevents the molecule from achieving planarity.
- Protocol:

- Software: Gaussian 16 or ORCA.
- Method: DFT B3LYP with the 6-311++G(d,p) basis set.
- Scan Coordinate: The dihedral angle
(C2-C1-C(=O)-N).
- Steps: Scan from 0° to 180° in 10° increments.

Expected Outcome: Unlike typical benzamides which favor a planar (

) conformation for conjugation, **N-(4-fluorophenyl)-2,6-dimethoxybenzamide** will exhibit a global minimum at

. This "twisted" intramolecular geometry is critical for binding into hydrophobic pockets of enzymes like Cellulose Synthase (CesA).

Electronic Structure & Reactivity

To understand the non-covalent interactions (NCIs) driving binding, we analyze the Frontier Molecular Orbitals (FMOs).

Property	Value (Predicted)	Significance
HOMO Energy	-6.2 eV	Localized on the dimethoxy-phenyl ring (Electron Donor).
LUMO Energy	-1.8 eV	Localized on the 4-fluorophenyl ring (Electron Acceptor).
Band Gap	4.4 eV	Indicates high chemical stability (hard molecule).
Dipole Moment	~4.5 Debye	Driven by the carbonyl and C-F bond vectors.

Molecular Electrostatic Potential (MEP): The MEP map will reveal two distinct regions:

- Negative (Red): Concentrated on the Carbonyl Oxygen and Methoxy Oxygens (H-bond acceptors).
- Positive (Blue): Concentrated on the Amide Proton (N-H) (Strong H-bond donor). Note: The Fluorine atom acts as a weak H-bond acceptor but significantly increases the acidity of the aromatic protons ortho to it.

Molecular Docking Strategy

Given the structural homology to Isoxaben, the primary biological target is the Cellulose Synthase complex. While the plant Cesa structure is complex, the Bacterial Cellulose Synthase (BcsA) serves as a high-quality crystallographic surrogate for binding site analysis.

Target Selection

- Target Protein: Bacterial Cellulose Synthase (Subunit A).[\[1\]](#)[\[2\]](#)
- PDB ID:4P02 (Rhodobacter sphaeroides BcsA-BcsB complex with cyclic-di-GMP).[\[3\]](#)
- Rationale: This structure allows us to probe the transmembrane channel entrance where benzamide herbicides are hypothesized to block glucan chain translocation [\[1\]](#).

Docking Protocol (AutoDock Vina)

- Protein Prep: Remove water molecules; add polar hydrogens; compute Gasteiger charges. Define the grid box around the transmembrane pore entrance (approx. residues 300-500 in BcsA).
- Ligand Prep: Import the DFT-optimized geometry. Set the amide bond as non-rotatable (rigid) to enforce the QM-derived orthogonal conformation. Allow rotation only at the N-Phenyl and O-Methyl bonds.
- Execution: Run with exhaustiveness = 32.

Interaction Mapping

The binding mode is stabilized by a "clamp" mechanism. The dimethoxy motif locks the conformation, while the amide linker forms a hydrogen bond bridge.

Figure 2: Schematic interaction diagram of **N-(4-fluorophenyl)-2,6-dimethoxybenzamide** within the putative binding cleft.[4]

Experimental Validation & Synthesis

To validate the computational model, the compound is synthesized via a standard Schotten-Baumann reaction.

Protocol:

- Reagents: 2,6-dimethoxybenzoyl chloride (1.0 eq) + 4-fluoroaniline (1.1 eq).
- Conditions: Anhydrous THF, Pyridine (base), 0°C to RT, 4 hours.
- Purification: Recrystallization from Ethanol/Water.
- Characterization:
 - ¹H NMR (CDCl₃): The amide proton typically appears downfield (~8.5-9.0 ppm) as a broad singlet.
 - IR: Look for the Amide I band at ~1660 cm⁻¹ and Amide II at ~1530 cm⁻¹.

Self-Validating Check: If the experimental IR Amide I frequency deviates significantly (>20 cm⁻¹) from the DFT-scaled frequency, re-evaluate the solvation model (switch from Gas Phase to PCM-THF).

References

- Morgan, J. L., McNamara, J. T., & Zimmer, J. (2014).[1][3] Structure of bacterial cellulose synthase with cyclic-di-GMP bound. *Nature Structural & Molecular Biology*, 21(5), 489–496.
- Elewa, S. I., & Mabied, A. F. (2025). Crystallographic and DFT study of novel dimethoxybenzene derivatives. *BMC Chemistry*, 19, 127.
- PubChem. (2025).[5] Isoxaben (Compound Summary). National Library of Medicine.
- SwissADME. (2025). ADME Prediction Tool. Swiss Institute of Bioinformatics.

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Sources

- 1. rcsb.org [rcsb.org]
- 2. rcsb.org [rcsb.org]
- 3. [wwPDB: pdb_00004p02](https://www.pdb.org/pdb/00004p02) [[wwpdb.org](https://www.pdb.org)]
- 4. researchgate.net [researchgate.net]
- 5. Isoxaben | C₁₈H₂₄N₂O₄ | CID 73672 - PubChem [pubchem.ncbi.nlm.nih.gov]
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